

# "erythro-9,10-Dihydroxy-12(Z)-octadecenoic acid stability and storage conditions"

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## Compound of Interest

Compound Name: erythro-9,10-Dihydroxy-12(Z)-octadecenoic acid

Cat. No.: B15546596

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## Technical Support Center: erythro-9,10-Dihydroxy-12(Z)-octadecenoic acid

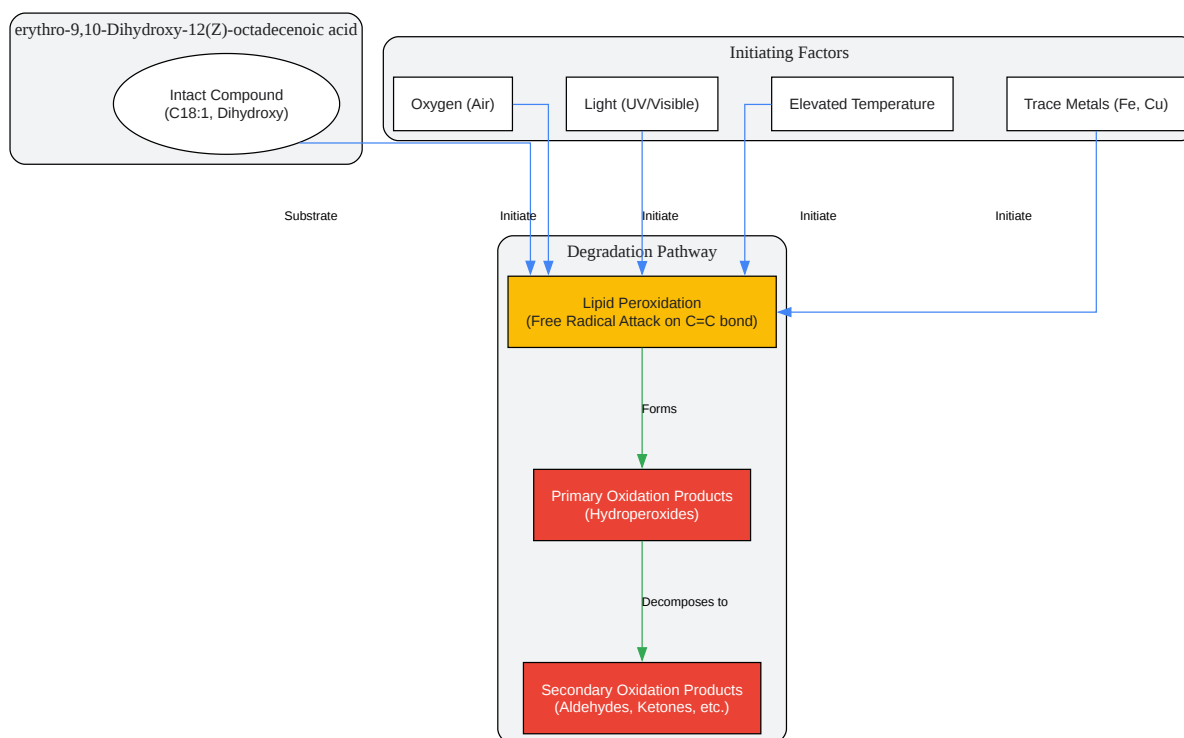
Welcome to the technical support guide for **erythro-9,10-Dihydroxy-12(Z)-octadecenoic acid**. This resource is designed for researchers, scientists, and drug development professionals to ensure the optimal stability, storage, and handling of this valuable lipid molecule in your experiments. The following information synthesizes established principles of lipid chemistry with practical, field-proven insights to help you maintain the integrity of your compound and achieve reproducible results.

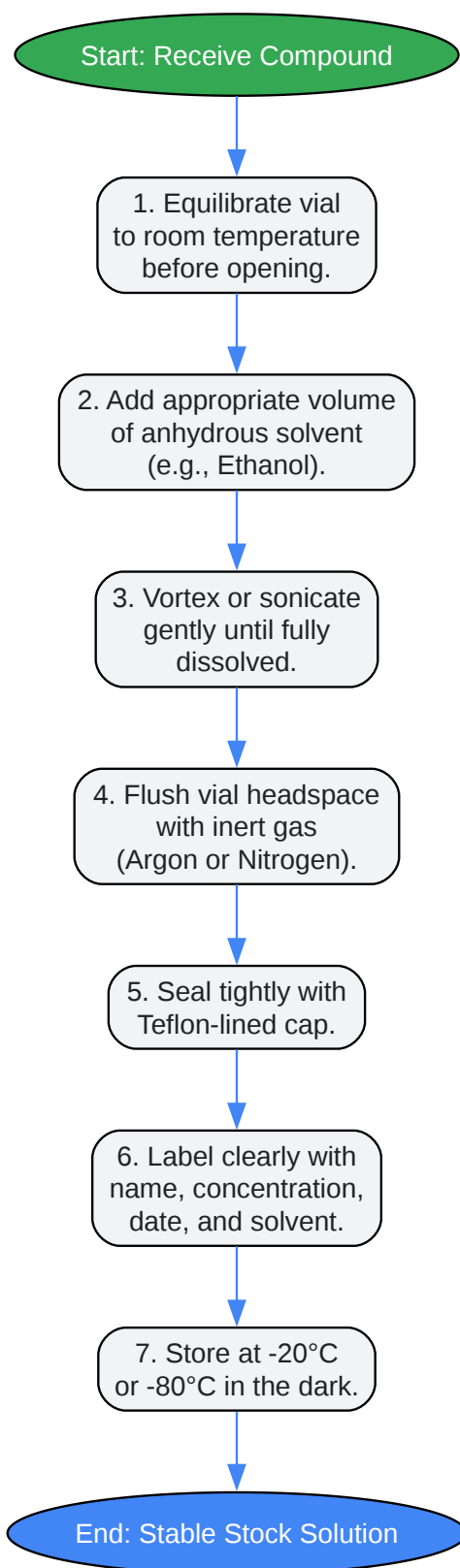
### Section 1: Core Concepts & Stability Overview

**Erythro-9,10-Dihydroxy-12(Z)-octadecenoic acid** is a dihydroxy fatty acid containing a single cis double bond at the C12 position. Its stability is primarily influenced by this unsaturated bond, which is susceptible to oxidation.<sup>[1][2]</sup> The presence of two hydroxyl groups also adds polarity to the molecule. Understanding the factors that drive its degradation is crucial for proper handling.

The primary degradation pathway for unsaturated fatty acids is lipid peroxidation, a free-radical chain reaction initiated by factors such as oxygen, light, and elevated temperatures.<sup>[3][4]</sup> This process can lead to the formation of hydroperoxides as primary oxidation products, which can

further decompose into a variety of secondary products like aldehydes and ketones, ultimately compromising the purity and activity of the compound.<sup>[4]</sup>





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